

A Comparative Analysis of Reactive Green Dyes: Reactive Green 12 vs. Alternatives

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Compound of Interest

Compound Name: *Reactive green 12*

CAS No.: *12225-80-8*

Cat. No.: *B1171857*

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For researchers, scientists, and drug development professionals, the selection of appropriate dyes is critical for a variety of applications, from textile dyeing to biochemical assays. This guide provides an objective comparison of the performance of **Reactive Green 12** against another common reactive green dye, Reactive Green 19, with a focus on their chemical properties and performance characteristics in textile applications. The information is supported by available data and standardized experimental protocols.

Executive Summary

Reactive dyes are a class of colored organic compounds that form a covalent bond with the substrate they are applied to, leading to high wash fastness. The performance of a reactive dye is significantly influenced by its reactive group. **Reactive Green 12** utilizes a trichloropyrimidinyl reactive group, while Reactive Green 19 contains a monochlorotriazine group. This fundamental difference in their chemical structure dictates their reactivity, application conditions, and overall performance. Generally, dyes with trichloropyrimidinyl groups are more reactive than those with monochlorotriazine groups, allowing for dyeing at lower temperatures. However, this higher reactivity can also lead to a greater propensity for hydrolysis. In contrast,

monochlorotriazine dyes require more energy-intensive application conditions but can offer better dye bath stability.

Chemical Structures and Properties

A key differentiator between reactive dyes is the nature of their reactive group, which dictates the mechanism and efficiency of the dye-fiber reaction.

Reactive Green 12 is characterized by the presence of a trichloropyrimidinyl reactive group. The three chlorine atoms on the pyrimidine ring make it a highly reactive dye.

Reactive Green 19, on the other hand, contains a monochlorotriazine (MCT) reactive group. With only one reactive chlorine atom on the triazine ring, it is generally less reactive than dichlorotriazine or trichloropyrimidinyl dyes.^{[1][2]}

Property	Reactive Green 12	Reactive Green 19
C.I. Name	Reactive Green 12	Reactive Green 19
CAS Number	72152-45-5 ^{[3][4]}	61931-49-5
Molecular Formula	C ₆₀ H ₂₉ Cl ₃ N ₁₆ NiO ₂₁ S ₇ · 6Na ^[3]	C ₄₀ H ₂₃ Cl ₂ N ₁₅ Na ₆ O ₁₉ S ₆
Reactive Group	Trichloropyrimidinyl ^[5]	Monochlorotriazine ^[6]
Chromophore	Phthalocyanine and Azo	Azo

Performance Comparison

The performance of reactive dyes is evaluated based on several key parameters, including fixation efficiency, build-up, leveling properties, and color fastness. While direct comparative data for **Reactive Green 12** and Reactive Green 19 from a single study is limited, a comparison can be drawn based on the known characteristics of their respective reactive groups.

Fixation Efficiency

Fixation efficiency refers to the percentage of dye that covalently bonds with the fiber compared to the total amount of dye used. Higher fixation is desirable as it leads to less dye wastage and reduced effluent load. Bifunctional reactive dyes, which contain two reactive groups, generally exhibit higher fixation rates than monofunctional dyes.[7]

While specific fixation efficiency data for **Reactive Green 12** is not readily available in the searched literature, dyes with highly reactive groups like trichloropyrimidinyl can achieve high fixation under optimal conditions. However, their high reactivity also makes them more susceptible to hydrolysis (reaction with water), which deactivates the dye and reduces fixation efficiency.

Monochlorotriazine dyes like Reactive Green 19 are known to have good fixation efficiency, particularly at higher temperatures (around 80°C).[2][8]

Dye	Reactive Group Type	Typical Fixation Efficiency
Reactive Dyes	Monofunctional	50-70%[7]
Reactive Dyes	Bifunctional	70-85%[7]

Build-Up Properties

Build-up refers to the ability of a dye to produce deeper shades with increasing dye concentration. Good build-up is essential for achieving dark and saturated colors economically. This property is influenced by the dye's substantivity (affinity for the fiber) and its fixation efficiency at higher concentrations. Bifunctional reactive dyes often exhibit good build-up properties.[9]

Leveling Properties

Leveling refers to the uniformity of the dyeing. Good leveling properties ensure that the dye is distributed evenly across the fabric without patchiness or streaks. Leveling is influenced by the rate of dye exhaustion and migration. Dyes with lower reactivity and higher migration properties tend to have better leveling.[10] Given the higher reactivity of the trichloropyrimidinyl group in **Reactive Green 12**, it may present more challenges in achieving level dyeing compared to the less reactive monochlorotriazine-based Reactive Green 19. The use of appropriate leveling agents can mitigate these issues.[11][12]

Color Fastness

Color fastness is a measure of a dyed fabric's resistance to fading or color change under various conditions such as washing, light exposure, and rubbing. Reactive dyes, in general, offer excellent wash fastness due to the stable covalent bonds formed with the fiber.^{[13][14]}

Color Fastness Data for a Monochlorotriazine-based Reactive Dye (similar to Reactive Green 19)

Fastness Property	Test Method	Rating (1-5, 5 being excellent)
Washing	ISO 105-C06	4-5
Perspiration (Acid & Alkali)	ISO 105-E04	4-5
Rubbing (Dry & Wet)	ISO 105-X12	4-5
Light (Xenon Arc)	ISO 105-B02	6 (on a scale of 1-8)

(Note: This is generalized data for MCT dyes and may not represent the exact performance of Reactive Green 19.)

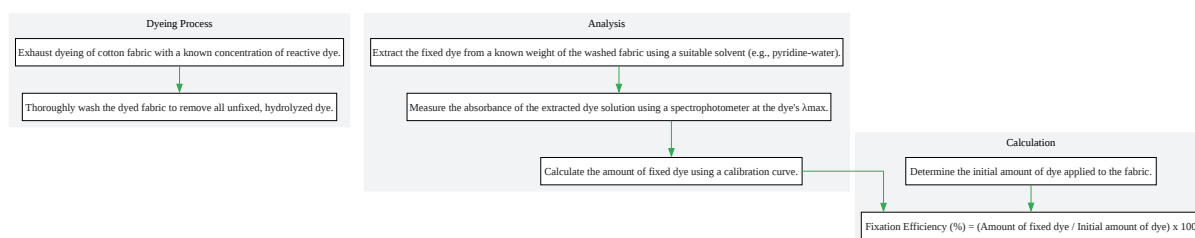
Experimental Protocols

Standardized testing methods are crucial for the accurate assessment and comparison of dye performance.

Determination of Fixation Efficiency

The fixation efficiency of a reactive dye on a cellulosic substrate like cotton can be determined spectrophotometrically.

Workflow for Determining Fixation Efficiency



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Caption: Workflow for determining the fixation efficiency of a reactive dye.

Methodology:

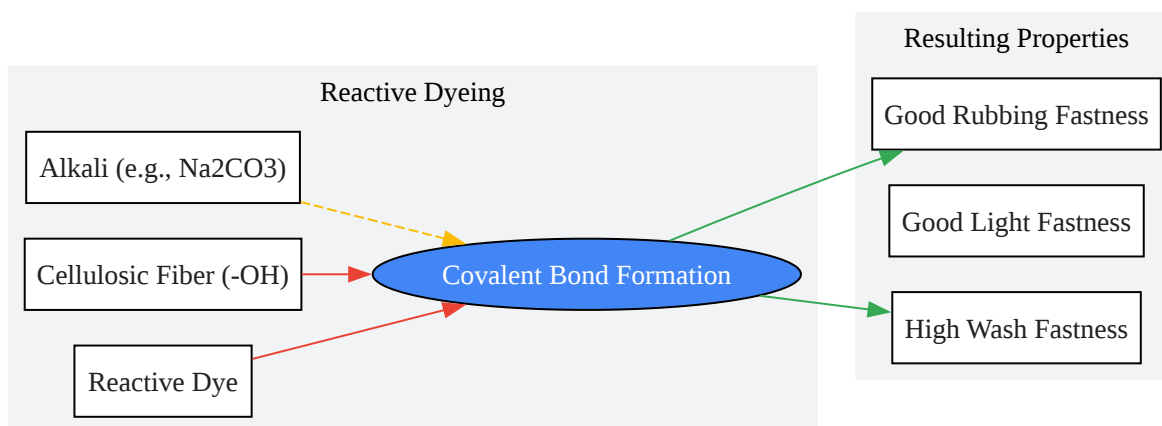
- Dyeing: A known weight of cotton fabric is dyed in a bath containing a precisely known concentration of the reactive dye under specified conditions of temperature, time, pH, and electrolyte concentration.
- Washing: After dyeing, the fabric is subjected to a rigorous washing process to ensure the complete removal of any unfixed and hydrolyzed dye. This typically involves rinsing with cold water, followed by soaping at the boil, and further rinsing.
- Extraction: A small, accurately weighed sample of the washed and dried dyed fabric is taken, and the covalently bound dye is stripped from the fiber using an appropriate solvent.

- Spectrophotometric Analysis: The concentration of the stripped dye in the solvent is determined by measuring its absorbance at its wavelength of maximum absorption (λ_{max}) using a UV-Vis spectrophotometer. A calibration curve of absorbance versus known dye concentrations is used for quantification.[9]
- Calculation: The fixation efficiency is calculated as the ratio of the amount of dye fixed on the fiber to the initial amount of dye taken for dyeing, expressed as a percentage.[9]

Color Fastness Testing

Color fastness properties are evaluated according to the International Organization for Standardization (ISO) 105 standards.[15][16]

Dye-Fiber Interaction and Fastness



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Caption: Mechanism of reactive dye fixation leading to high fastness properties.

Key ISO 105 Test Methods:

- Washing Fastness (ISO 105-C06): A specimen of the dyed textile, in contact with specified adjacent fabrics, is agitated in a soap solution under defined conditions of time and

temperature. The change in color of the specimen and the staining of the adjacent fabrics are assessed using grey scales.[17]

- Light Fastness (ISO 105-B02): A textile specimen is exposed to artificial light under specified conditions, along with a set of blue wool references. The color fastness is assessed by comparing the change in color of the specimen with that of the references.[14]
- Rubbing Fastness (ISO 105-X12): A colored textile specimen is rubbed with a dry and a wet white cotton cloth. The degree of color transfer to the white cloths is assessed using a grey scale for staining.[15]
- Perspiration Fastness (ISO 105-E04): A textile specimen, in contact with adjacent fabrics, is treated with two different solutions containing histidine (one acidic, one alkaline) to simulate perspiration. The specimen is subjected to a fixed mechanical pressure and left in a warm environment for a set time. The change in color and staining are then assessed.

Conclusion

The choice between **Reactive Green 12** and other reactive green dyes like Reactive Green 19 depends on the specific application requirements and processing capabilities. **Reactive Green 12**, with its highly reactive trichloropyrimidinyl group, is suitable for dyeing processes where lower temperatures are preferred. However, careful control of dyeing parameters is crucial to minimize hydrolysis and ensure level dyeing. Reactive Green 19, a monochlorotriazine dye, offers good all-around performance with potentially better dye bath stability and leveling properties, albeit at the cost of higher energy consumption due to the need for higher fixation temperatures. For applications demanding high fastness and reproducibility, bifunctional reactive dyes, which may include a combination of reactive groups, often provide superior performance.[9] Further direct comparative studies with comprehensive quantitative data would be beneficial for a more definitive selection.

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